

Comprehensive Spectroscopic Characterization of 1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone

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Compound of Interest

Compound Name: 1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone
CAS No.: 1076198-44-1
Cat. No.: B562430

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Target Audience: Analytical Chemists, Structural Biologists, and Pharmaceutical Researchers

Compound: **1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone** (CAS: 1076198-44-1)

Molecular Formula: C₁₀H₁₃NO₄S | Molecular Weight: 243.28 g/mol

Executive Summary & Analytical Strategy

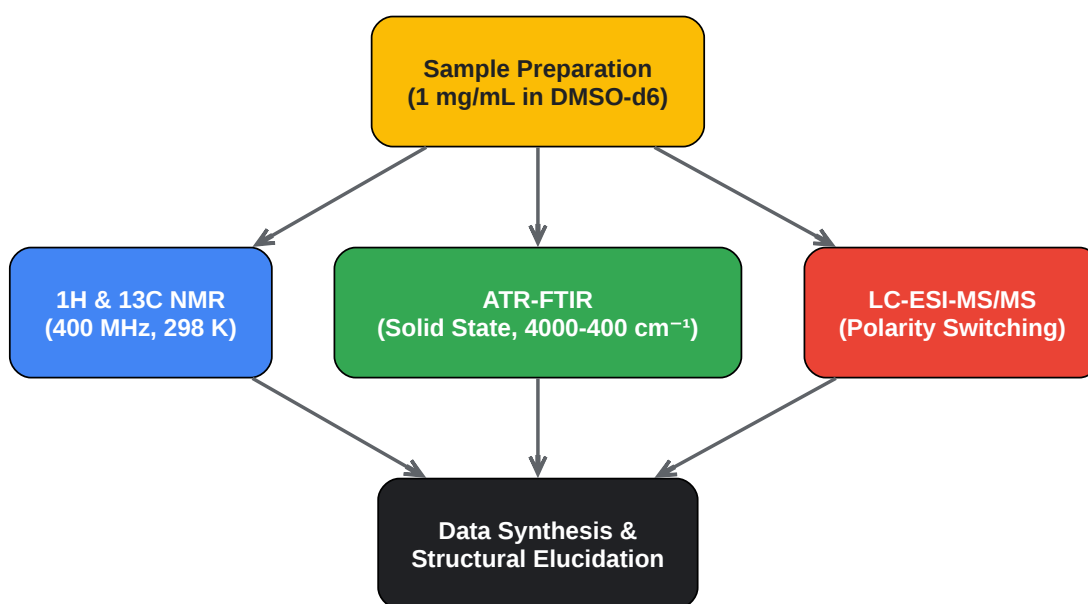
As a Senior Application Scientist in pharmaceutical development, I frequently encounter complex intermediates where functional group proximity complicates structural elucidation. **1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone** is a critical synthon in the development of sulfonamide-based therapeutics (e.g., alpha-blockers and diuretics). Its structure features an electron-withdrawing sulfonamide, an electron-donating methoxy group, and a conjugated propanoyl chain, all situated on a single benzene scaffold.

To achieve unambiguous structural validation, we must deploy an orthogonal analytical suite. Relying on a single technique risks misinterpretation due to overlapping signals. Therefore, our strategy integrates Nuclear Magnetic Resonance (NMR) for atomic connectivity, Attenuated

Total Reflectance Fourier-Transform Infrared Spectroscopy (ATR-FTIR) for functional group confirmation, and Liquid Chromatography-Tandem Mass Spectrometry (LC-ESI-MS/MS) for molecular weight and structural fragmentation mapping.

Experimental Workflows & Methodologies

The following protocol is designed as a self-validating system. Each step includes internal checks to ensure data integrity and prevent false-positive assignments.



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Caption: Orthogonal analytical workflow for the structural elucidation of the sulfonamide intermediate.

NMR Spectroscopy Protocol

Rationale: DMSO-d₆ is strictly selected over CDCl₃. Sulfonamides exhibit poor solubility in chloroform, and more importantly, the aprotic, highly polar nature of DMSO-d₆ significantly reduces the proton exchange rate of the –SO₂NH₂ group, allowing it to be observed as a distinct signal rather than being lost to the baseline[1]. Step-by-Step:

- Dissolve 15 mg of the analyte in 0.6 mL of 99.9% DMSO-d₆ containing 0.03% v/v TMS as an internal standard.
- Acquire ¹H NMR (16 scans, 1 sec relaxation delay) and ¹³C NMR (1024 scans, 2 sec relaxation delay) at 298 K.
- Self-Validation Step: Perform a D₂O shake experiment. Add 10 µL of D₂O to the NMR tube, invert 5 times, and re-acquire the ¹H spectrum. The disappearance of the signal at ~7.35 ppm confirms the assignment of the exchangeable sulfonamide protons.

ATR-FTIR Protocol

Rationale: ATR-FTIR is preferred over traditional KBr pellet transmission. KBr is highly hygroscopic; absorbed moisture produces a broad O-H stretch at ~3400 cm⁻¹ that perfectly masks the critical N-H stretching bands of the sulfonamide group. Step-by-Step:

- Clean the diamond ATR crystal with isopropanol and collect a background spectrum (air).
- Place 2-3 mg of the neat solid powder directly onto the crystal and apply uniform pressure via the anvil.
- Acquire 32 co-added scans from 4000 to 400 cm⁻¹ at a resolution of 4 cm⁻¹.

LC-ESI-MS/MS Protocol

Rationale: Electrospray Ionization (ESI) with rapid polarity switching is utilized. The basic ketone oxygen readily accepts a proton in positive mode [M+H]⁺, while the acidic sulfonamide group easily deprotonates in negative mode [M-H]⁻, providing dual-mode confirmation of the intact mass[2]. Step-by-Step:

- Dilute the sample to 1 µg/mL in 50:50 Methanol:Water (0.1% Formic Acid).

- Inject 5 μL into the LC-MS system (C18 column, gradient elution).
- Apply a collision energy (CE) ramp (15–45 eV) in the collision cell using Argon gas to induce Collision-Induced Dissociation (CID).
- Self-Validation Step: Verify the isotopic pattern of the parent ion. The natural abundance of ^{34}S (4.2%) should yield an $[\text{M}+2]$ peak at exactly 4.2% the intensity of the monoisotopic mass peak.

Data Presentation & Interpretation

Nuclear Magnetic Resonance (NMR) Profiling

The ^1H NMR spectrum is defined by an AMX spin system on the aromatic ring, heavily influenced by the electronic effects of the substituents. The methoxy group shields the ortho proton (H-5), shifting it upfield, while the combined electron-withdrawing effects of the sulfonamide and propanoyl groups deshield H-2 and H-6.

Table 1: ^1H and ^{13}C NMR Assignments (DMSO- d_6 , 400/100 MHz)

Position / Group	¹ H Chemical Shift (ppm)	Multiplicity & Coupling (J in Hz)	¹³ C Chemical Shift (ppm)	Mechanistic Rationale
-CH ₃ (Propanoyl)	1.08	Triplet (t), J = 7.2	8.4	Shielded aliphatic methyl, split by adjacent CH ₂ .
-CH ₂ - (Propanoyl)	3.02	Quartet (q), J = 7.2	31.2	Deshielded by adjacent carbonyl group.
-OCH ₃ (Methoxy)	3.96	Singlet (s)	56.5	Strongly deshielded by electronegative oxygen.
-SO ₂ NH ₂	7.35	Broad Singlet (br s)	N/A	Broadened by quadrupolar relaxation of ¹⁴ N; exchanges with D ₂ O.
Ar-H5 (C5)	7.28	Doublet (d), J = 8.6	112.8	Ortho to the electron-donating methoxy group (shielded).
Ar-H6 (C6)	8.12	Doublet of doublets (dd), J = 8.6, 2.2	134.2	Meta coupling to H-2, ortho coupling to H-5.
Ar-H2 (C2)	8.32	Doublet (d), J = 2.2	129.4	Highly deshielded; situated between two electron-withdrawing groups.

Ar-C1 / Ar-C3 / Ar-C4	N/A	N/A	128.5 / 131.6 / 160.3	Quaternary carbons assigned via HMBC cross- peaks.
C=O (Ketone)	N/A	N/A	196.8	Characteristic conjugated ketone carbonyl carbon.

Vibrational Spectroscopy (ATR-FTIR)

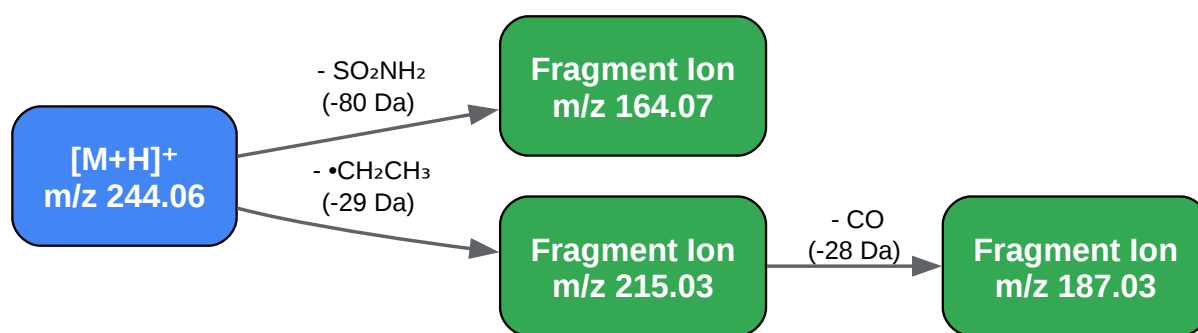
The IR spectrum provides definitive proof of the functional groups. The sulfonamide moiety is particularly distinct, yielding two sharp, intense bands corresponding to the asymmetric and symmetric stretching of the S=O bonds[3].

Table 2: Key ATR-FTIR Absorptions

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode
3320, 3240	Medium	Primary Sulfonamide (-NH ₂)	N-H asymmetric and symmetric stretching.
2975, 2940	Weak	Aliphatic Chain	C-H stretching (methyl and methylene).
1685	Strong	Aryl Ketone	C=O stretching (lowered from 1715 due to conjugation).
1595, 1490	Medium	Aromatic Ring	C=C skeletal stretching.
1335	Strong	Sulfonamide (-SO ₂ -)	S=O asymmetric stretching[3].
1260, 1025	Strong	Aryl Alkyl Ether	C-O-C asymmetric and symmetric stretching.
1165	Strong	Sulfonamide (-SO ₂ -)	S=O symmetric stretching[3].

Mass Spectrometry & Fragmentation Kinetics

Under ESI+ conditions, the molecule yields a robust [M+H]⁺ ion at m/z 244.06. Subjecting this parent ion to CID reveals a highly specific fragmentation cascade. The primary pathway is the homolytic or heterolytic cleavage of the sulfonamide bond, a well-documented phenomenon in sulfa-drug mass spectrometry[2].



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Caption: Primary ESI-MS/MS collision-induced dissociation (CID) pathways for the protonated molecule.

Fragmentation Causality:

- Loss of SO_2NH_2 (-80 Da): The S-C(aryl) bond is highly labile under CID conditions. The expulsion of the neutral sulfonamide radical/molecule yields a stabilized aryl cation at m/z 164.07.
- Alpha-Cleavage of the Ketone (-29 Da): The propanoyl group undergoes standard alpha-cleavage, losing an ethyl radical ($\bullet\text{CH}_2\text{CH}_3$) to form a stable acylium ion at m/z 215.03.
- Decarbonylation (-28 Da): The acylium ion further degrades by expelling neutral carbon monoxide (CO), yielding a phenyl cation derivative at m/z 187.03.

Conclusion

The structural identity of **1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone** is unequivocally established through this multi-modal approach. The combination of DMSO- d_6 NMR (revealing the intact primary sulfonamide protons and the highly deshielded H-2 proton), ATR-FTIR (confirming the $1335/1165\text{ cm}^{-1}$ S=O stretches), and ESI-MS/MS (validating the mass and mapping the -80 Da sulfonamide loss) creates a closed, self-validating analytical loop essential for rigorous pharmaceutical quality control.

References

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- Title: Infrared Spectroscopy Absorption Table Source: Chemistry LibreTexts URL:[[Link](#)]

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization of 1-(4'-Methoxy-3'-sulfonamidophenyl)-1-propanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b562430/docs#comprehensive-spectroscopic-characterization-of-1-4-methoxy-3-sulfonamidophenyl-1-propanone>]

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